

Furo[3,2-c]pyridine-4-methanol molecular formula and weight

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Compound of Interest

Compound Name: Furo[3,2-c]pyridine-4-methanol

Cat. No.: B053325

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Furo[3,2-c]pyridine-4-methanol: A Technical Overview

This document provides the fundamental molecular information for **Furo[3,2-c]pyridine-4-methanol**, a heterocyclic organic compound. The data presented is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

The essential molecular details of **Furo[3,2-c]pyridine-4-methanol** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and registration in chemical databases.

Parameter	Value
Molecular Formula	C ₈ H ₇ NO ₂ [1][2]
Molecular Weight	149.15 g/mol [1]
Alternate Molecular Weight	149.147 g/mol [2]
CAS Number	117013-87-3 [1][2][3]

Experimental Protocols and Signaling Pathways

A comprehensive search for detailed experimental protocols for the synthesis or application of **Furo[3,2-c]pyridine-4-methanol** did not yield specific, reproducible methodologies within the public domain. While general synthetic routes for substituted furo[3,2-c]pyridines have been published, specific protocols for the -4-methanol derivative are not readily available.

Similarly, there is no currently available information linking **Furo[3,2-c]pyridine-4-methanol** to specific biological signaling pathways. Its potential biological activity and mechanism of action would require further investigation through dedicated screening and molecular biology studies.

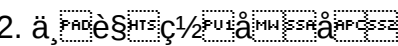
Due to the absence of defined signaling pathways or complex experimental workflows involving this specific molecule in the available literature, a representative diagram could not be generated.

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References

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